

Essential Safety and Logistical Information for Handling Xylose-18O

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Compound of Interest

Compound Name: Xylose-18O

Cat. No.: B12394472

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For researchers, scientists, and drug development professionals, the proper handling and disposal of isotopically labeled compounds like **Xylose-18O** are paramount for laboratory safety and experimental integrity. While **Xylose-18O** is labeled with a stable isotope and is not radioactive, adherence to standard laboratory safety protocols for chemical handling is essential.

Operational Plan: Personal Protective Equipment (PPE) and Handling

The primary hazards associated with **Xylose-18O** are comparable to those of unlabeled D-Xylose, which is generally not considered a hazardous substance. However, as a good laboratory practice, exposure to any chemical should be minimized. The following PPE and handling procedures are recommended.

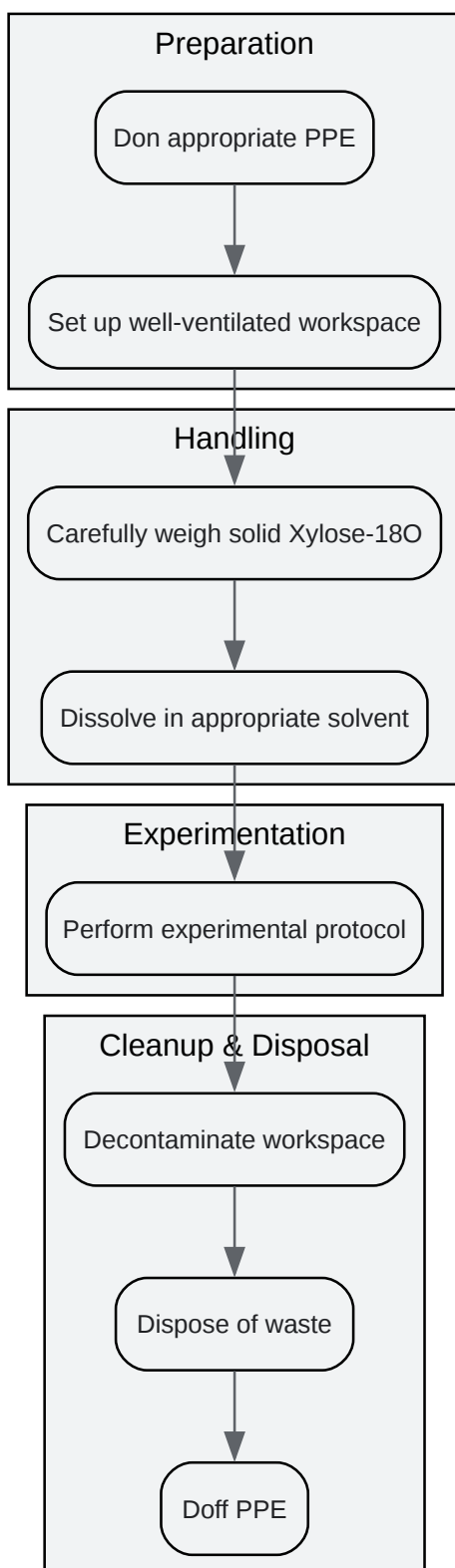
Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specification
Eye/Face Protection	Safety goggles	Must meet OSHA 29 CFR 1910.133 or European Standard EN166 specifications.[1][2]
Skin Protection	Gloves	Nitrile rubber gloves with a thickness of >0.11 mm are recommended.[3][4]
Protective clothing	A standard laboratory coat is sufficient to prevent skin contact.[1][2]	
Respiratory Protection	Respirator	A NIOSH or European Standard EN 149 approved respirator should be used if there is a risk of dust inhalation, especially in poorly ventilated areas.[1]

Handling Procedures

When handling solid **Xylose-18O**, it is crucial to minimize dust generation.[1][2] Use with adequate ventilation to keep airborne concentrations low.[1][2] Avoid contact with eyes, skin, and clothing.[1][2] After handling, wash hands thoroughly.

Experimental Workflow for Handling **Xylose-18O**



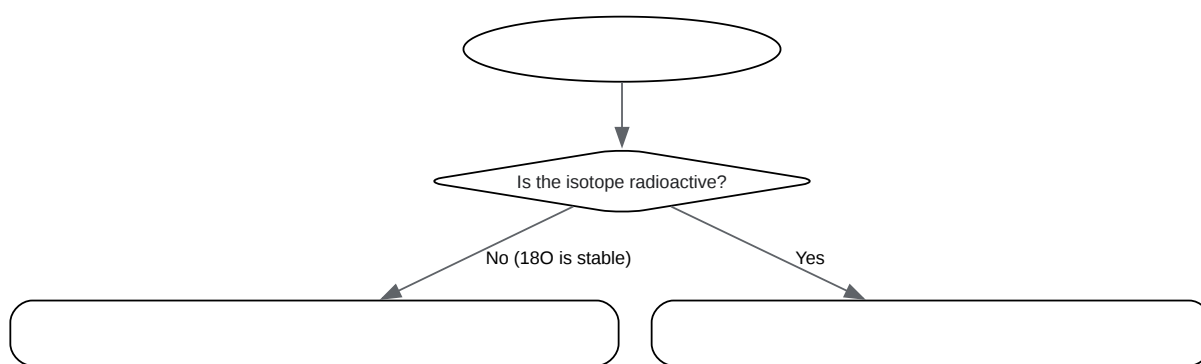
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*Workflow for safe handling of **Xylose-18O**.*

Disposal Plan

Since Oxygen-18 is a stable, non-radioactive isotope, **Xylose-18O** does not require special handling as radioactive waste.[5][6] The disposal of compounds with stable isotopes does not necessitate extra handling procedures beyond those for the unenriched material.[5] Therefore, **Xylose-18O** waste should be managed as standard chemical waste in accordance with all federal, state, and local regulations.[7]

Disposal Decision Pathway



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